

ATTO 700: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ATTO 700

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the fluorescent dye **ATTO 700**, including its material safety data, physicochemical properties, and detailed protocols for its application in advanced biological research. The information is tailored for professionals in the fields of life sciences and drug development who utilize fluorescence-based techniques.

Material Safety and Handling

ATTO 700 and its derivatives are intended for research use only. While a full toxicological profile has not been established, standard laboratory safety precautions should be observed. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Avoid inhalation, ingestion, and direct skin contact. In case of exposure, follow standard first-aid procedures. The material is not considered flammable. For detailed safety information, always refer to the latest Material Safety Data Sheet (MSDS) provided by the supplier.

Physicochemical and Optical Properties

ATTO 700 is a high-performance fluorescent dye belonging to the oxazine family. It is characterized by its strong absorption and high fluorescence quantum yield in the near-infrared (NIR) region of the spectrum. Its zwitterionic nature ensures good water solubility and minimal non-specific binding to biological molecules.

Property	Value	Reference
Maximum Excitation Wavelength (λ_{ex})	700 nm	[Leica Microsystems][1]
Maximum Emission Wavelength (λ_{em})	719 nm	[Leica Microsystems][1]
Molar Extinction Coefficient (ϵ_{max})	$1.25 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	[Leica Microsystems][1]
Fluorescence Quantum Yield (Φ_f)	0.25	[Leica Microsystems][1]
Fluorescence Lifetime (τ_{fl})	1.6 ns	[Leica Microsystems][1]
Molecular Weight (Carboxy)	~679 g/mol	[Leica Microsystems][1]
Solubility	Good in polar solvents	[Leica Microsystems][1]

Experimental Protocols

ATTO 700 is available with various reactive groups for covalent labeling of biomolecules. The most common derivatives are N-hydroxysuccinimide (NHS) esters for labeling primary amines and maleimides for labeling free thiols.

Protein Labeling with ATTO 700 NHS Ester

This protocol is a general guideline for labeling proteins with primary amines, such as the ϵ -amino group of lysine residues.

Materials:

- **ATTO 700 NHS ester**

- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.2-7.4)
- Labeling buffer: 0.1 M sodium bicarbonate, pH 8.3
- Quenching buffer: 1.5 M hydroxylamine, pH 8.5 (or 1 M Tris, pH 8.0)
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Size-exclusion chromatography column (e.g., Sephadex G-25) for purification

Procedure:

- **Protein Preparation:** Dissolve the protein in the labeling buffer at a concentration of 1-10 mg/mL.
- **Dye Preparation:** Immediately before use, dissolve the **ATTO 700** NHS ester in a small amount of DMF or DMSO to create a 10 mg/mL stock solution.
- **Labeling Reaction:** Add a 5- to 20-fold molar excess of the reactive dye to the protein solution while gently vortexing. The optimal dye-to-protein ratio should be determined empirically for each protein.
- **Incubation:** Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- **Quenching:** Stop the reaction by adding the quenching buffer to a final concentration of 100-200 mM. Incubate for 30 minutes at room temperature.
- **Purification:** Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column pre-equilibrated with a suitable storage buffer (e.g., PBS). The first colored fraction will be the labeled protein.

Protein Labeling with ATTO 700 Maleimide

This protocol is designed for labeling proteins with free sulfhydryl groups, such as those on cysteine residues.

Materials:

- **ATTO 700** maleimide
- Protein of interest in a suitable buffer (e.g., PBS, pH 7.0-7.5)
- Reducing agent (optional, e.g., DTT or TCEP)
- Anhydrous DMF or DMSO
- Size-exclusion chromatography column

Procedure:

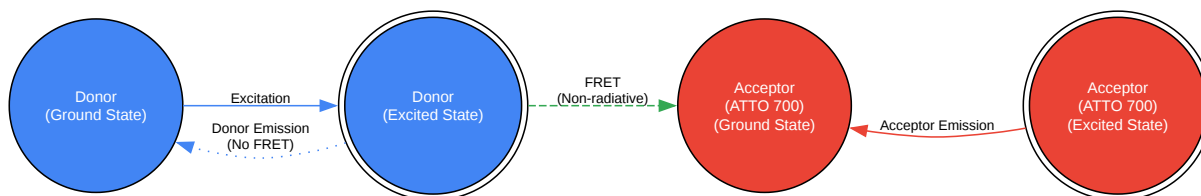
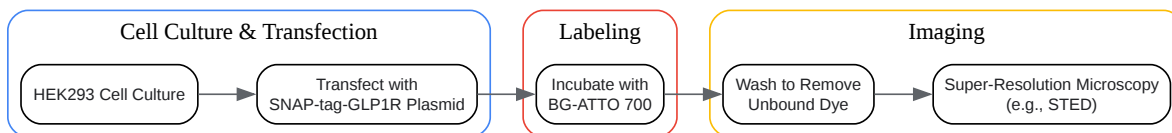
- **Protein Preparation:** Dissolve the protein in the reaction buffer. If the protein contains disulfide bonds that need to be reduced to generate free thiols, treat with a reducing agent like TCEP.
- **Dye Preparation:** Prepare a fresh stock solution of **ATTO 700** maleimide in DMF or DMSO.
- **Labeling Reaction:** Add a 10- to 20-fold molar excess of the maleimide dye to the protein solution.
- **Incubation:** Incubate the reaction for 2 hours at room temperature or overnight at 4°C, protected from light.
- **Purification:** Purify the conjugate using size-exclusion chromatography as described for NHS ester labeling.

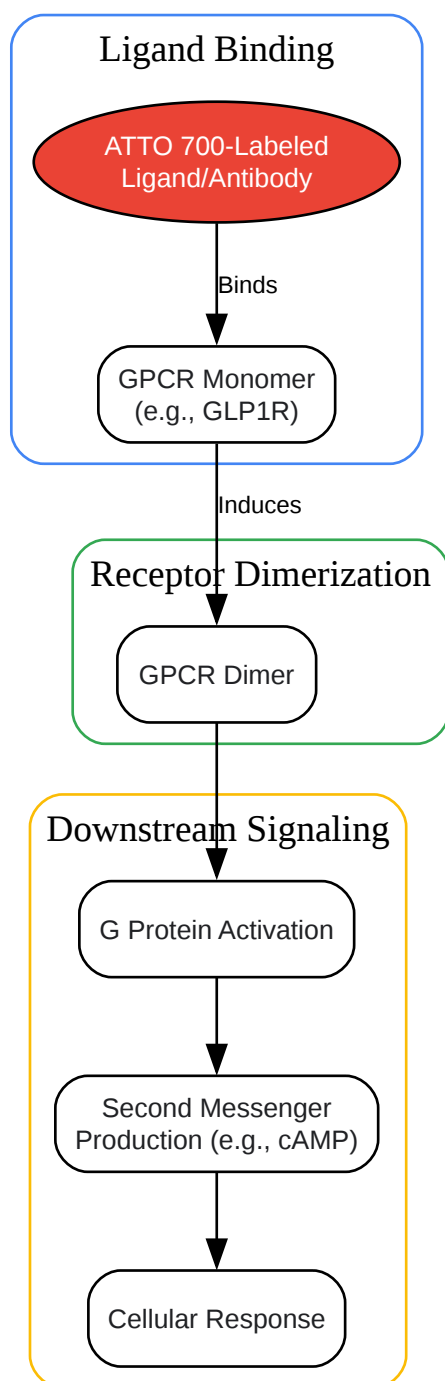
Advanced Applications and Visualizations

ATTO 700 is extensively used in advanced fluorescence microscopy techniques due to its high photostability and emission in the NIR spectrum, which minimizes autofluorescence from biological samples.^[2]

Experimental Workflow: Labeling and Imaging of Cell Surface Receptors

The following diagram illustrates a typical workflow for labeling a cell surface receptor, such as the Glucagon-Like Peptide-1 Receptor (GLP1R), with **ATTO 700** for subsequent imaging.^{[2][3]}





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References

- [1. ATTO 700 | Products | Leica Microsystems \[leica-microsystems.com\]](#)
- [2. Enzyme self-label-bound ATTO700 in single-molecule and super-resolution microscopy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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